

# Application Notes: 2-Cyclopropylbenzaldehyde as a Versatile Synthon for Novel Agrochemicals

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## Compound of Interest

Compound Name: **2-Cyclopropylbenzaldehyde**

Cat. No.: **B2442096**

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## Introduction: The Strategic Importance of the Cyclopropyl Moiety in Agrochemical Design

The cyclopropyl group, a strained three-membered carbocycle, is a privileged motif in modern agrochemical design. Its unique stereoelectronic properties, including a high degree of s-character in its C-H bonds and bent C-C bonds resembling  $\pi$ -systems, confer remarkable metabolic stability and enhanced binding affinity to target enzymes. When incorporated into a larger molecular scaffold, the cyclopropyl group can significantly improve the efficacy, selectivity, and pharmacokinetic profile of the active ingredient. **2-Cyclopropylbenzaldehyde**, an aromatic aldehyde bearing this valuable functional group at the ortho position, represents a key building block for the synthesis of a new generation of high-performance fungicides and other crop protection agents.

This technical guide provides an in-depth exploration of **2-cyclopropylbenzaldehyde** as a strategic starting material for agrochemical synthesis. We will delve into its physicochemical properties, outline a detailed synthetic protocol for its conversion into a key triazole fungicide intermediate, and discuss the mode of action of the resulting agrochemicals. This document is intended for researchers, scientists, and drug development professionals in the agrochemical industry.

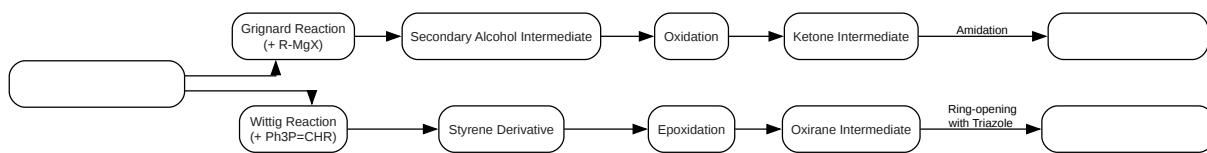
## Physicochemical Properties of 2-Cyclopropylbenzaldehyde

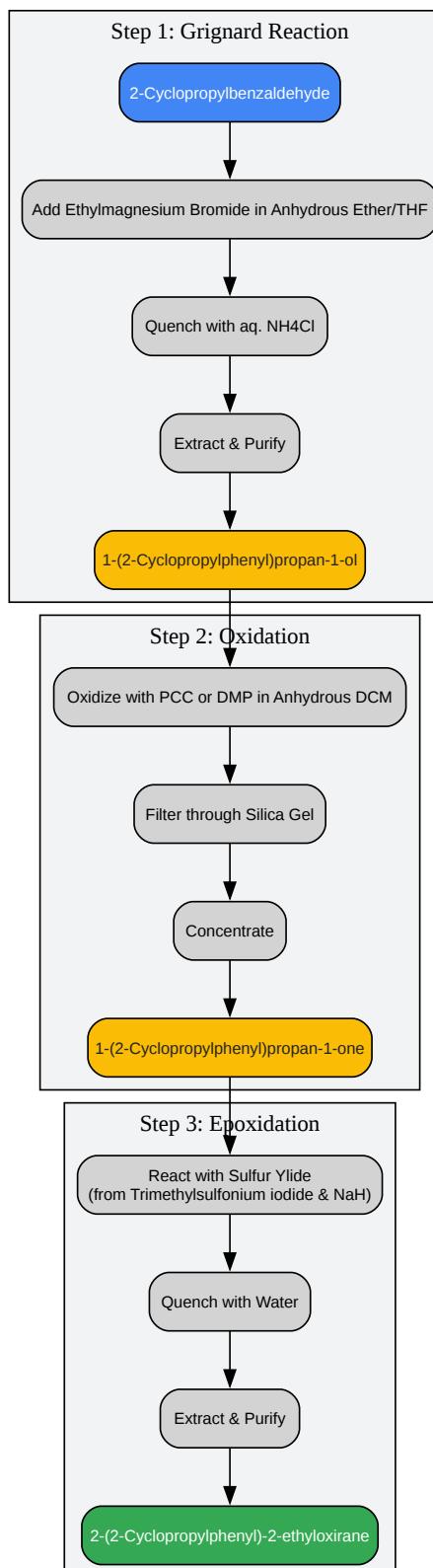
A thorough understanding of the physical and chemical properties of a starting material is fundamental to successful process development and scale-up. The key properties of **2-Cyclopropylbenzaldehyde** are summarized in the table below.[\[1\]](#)

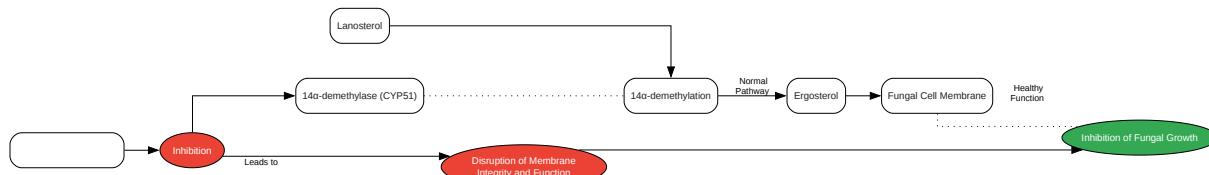
Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O	PubChem <a href="#">[1]</a>
Molecular Weight	146.19 g/mol	PubChem <a href="#">[1]</a>
Appearance	Liquid	N/A
CAS Number	20034-51-9	PubChem <a href="#">[1]</a>
IUPAC Name	2-cyclopropylbenzaldehyde	PubChem <a href="#">[1]</a>
InChIKey	ZVDXHSUCDWVQEY-UHFFFAOYSA-N	PubChem <a href="#">[1]</a>
SMILES	C1CC1C2=CC=CC=C2C=O	PubChem <a href="#">[1]</a>

## Synthetic Pathways from **2-Cyclopropylbenzaldehyde** to Agrochemical Scaffolds

The aldehyde functional group of **2-cyclopropylbenzaldehyde** is a versatile handle for a variety of carbon-carbon bond-forming reactions, enabling the construction of complex molecular architectures. Key transformations include Grignard reactions, Wittig olefinations, and aldol condensations, which pave the way for the synthesis of diverse agrochemical classes.







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## References

- 1. 2-Cyclopropylbenzaldehyde | C<sub>10</sub>H<sub>10</sub>O | CID 15473324 - PubChem [pubchem.ncbi.nlm.nih.gov]
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